

# Application Notes and Protocols for Bioconjugation using Biotin-PEG2-Acid

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## Compound of Interest

Compound Name: *Biotin-PEG2-Acid*

Cat. No.: *B606126*

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## Introduction

**Biotin-PEG2-Acid** is a heterobifunctional crosslinker containing a biotin moiety for high-affinity binding to streptavidin and avidin, a two-unit polyethylene glycol (PEG) spacer, and a terminal carboxylic acid. This reagent is a valuable tool for the biotinylation of proteins, peptides, and other amine-containing biomolecules. The PEG spacer enhances solubility and reduces steric hindrance, facilitating efficient conjugation and subsequent detection or purification. The carboxylic acid group is activated using carbodiimide chemistry, most commonly with 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in the presence of N-hydroxysuccinimide (NHS) or its water-soluble analog, Sulfo-NHS, to form a stable amide bond with primary amines on the target molecule.

These application notes provide detailed protocols for the biotinylation of proteins using **Biotin-PEG2-Acid** and for the subsequent quantification of biotin incorporation.

## Chemical Properties and Specifications

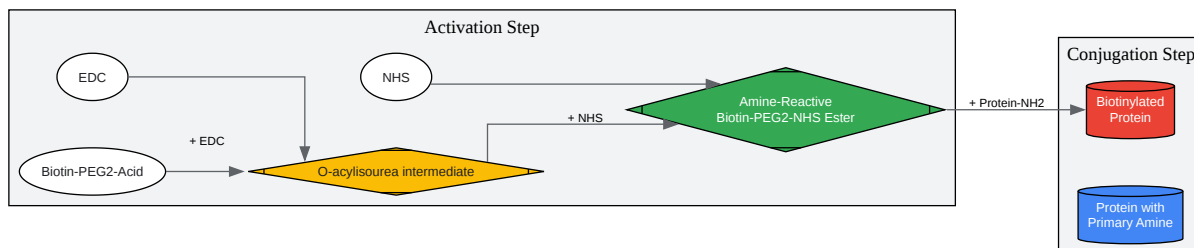
A summary of the key properties of **Biotin-PEG2-Acid** is provided in the table below.

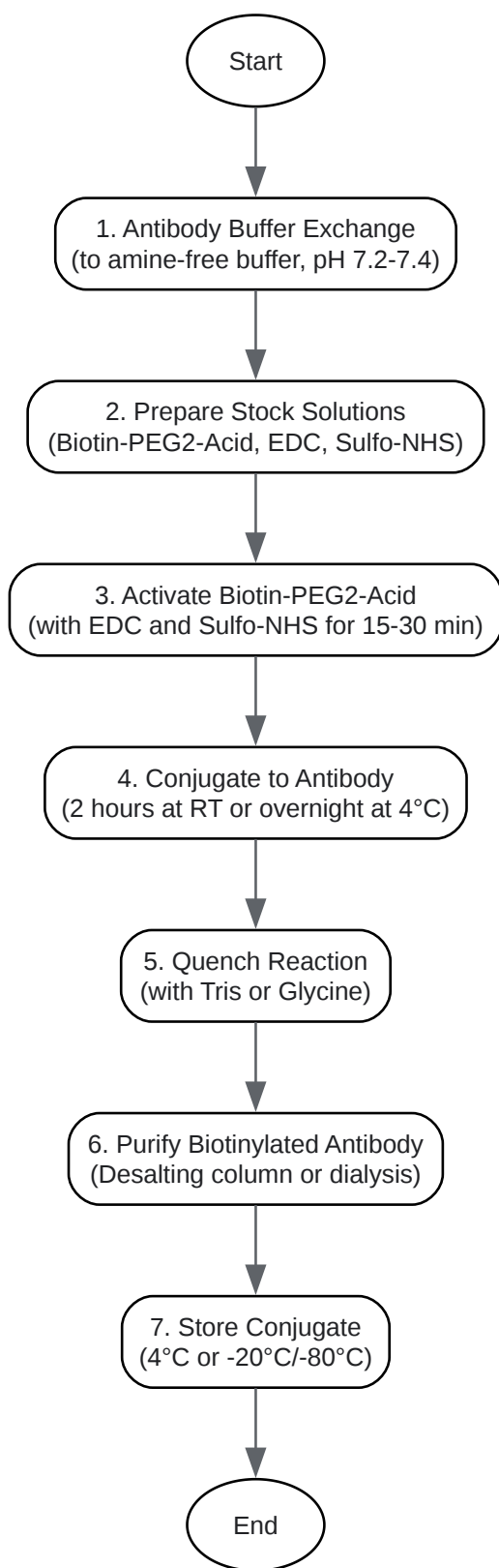
Property	Value
Molecular Formula	C17H29N3O6S
Molecular Weight	403.49 g/mol
CAS Number	1365655-89-5
Purity	Typically >95%
Solubility	Soluble in DMSO, DMF
Storage	Store at -20°C, desiccated
Reactive Group	Carboxylic Acid (-COOH)
Target Moiety	Primary Amines (-NH <sub>2</sub> )

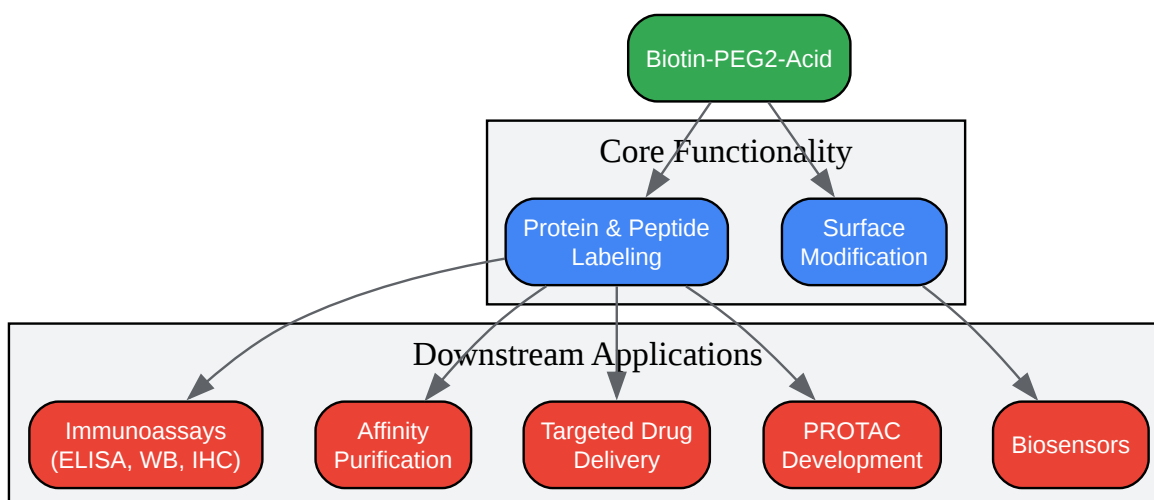
## Bioconjugation Principle: EDC/NHS Chemistry

The conjugation of **Biotin-PEG2-Acid** to a primary amine-containing molecule, such as a protein, is a two-step process mediated by EDC and NHS.

- **Activation of Carboxylic Acid:** EDC reacts with the carboxylic acid group of **Biotin-PEG2-Acid** to form a highly reactive O-acylisourea intermediate.
- **Formation of Amine-Reactive NHS Ester:** This intermediate is unstable in aqueous solutions and is prone to hydrolysis. The addition of NHS or Sulfo-NHS stabilizes the activated molecule by converting the O-acylisourea intermediate into a more stable, amine-reactive NHS ester.
- **Amide Bond Formation:** The NHS ester readily reacts with primary amines (e.g., the side chain of lysine residues or the N-terminus of a protein) to form a stable amide bond, covalently linking the biotin-PEG moiety to the target molecule.







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